

An In-depth Technical Guide to 15-Azido-Pentadecanoic Acid: Solubility and Stability

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Compound of Interest

Compound Name: 15-azido-pentadecanoic acid

Cat. No.: B3395779

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Introduction

15-Azido-pentadecanoic acid is a vital chemical tool in the field of chemical biology and drug development. As a functionalized fatty acid analog, it serves as a metabolic probe for studying lipid metabolism and post-translational modifications, specifically protein palmitoylation. Its terminal azide group allows for bioorthogonal ligation to reporter molecules via "click chemistry," enabling the visualization, identification, and quantification of modified proteins and lipids. This guide provides a comprehensive overview of the solubility and stability of **15-azido-pentadecanoic acid**, along with essential experimental protocols for its application.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₉ N ₃ O ₂	[1]
Molecular Weight	283.41 g/mol	[1][2][3]
Appearance	White to off-white solid	[2]
CAS Number	118162-46-2	[1][2][3]

Solubility

The solubility of **15-azido-pentadecanoic acid** is a critical factor for its effective use in various experimental settings. Due to its long alkyl chain, its solubility is generally limited in aqueous solutions but favorable in organic solvents.

Solvent	Solubility	Notes	Source
Dimethyl Sulfoxide (DMSO)	100 mg/mL (352.85 mM)	Ultrasonic assistance may be required for complete dissolution. It is recommended to use freshly opened, anhydrous DMSO as the compound is sensitive to moisture.	[2] [3]
Ethanol	Data not available	Based on the properties of similar long-chain fatty acids, it is expected to be soluble.	
Methanol	Data not available	Based on the properties of similar long-chain fatty acids, it is expected to be soluble.	
Aqueous Buffers (e.g., PBS)	Sparingly soluble	To prepare aqueous solutions, it is recommended to first dissolve the compound in an organic solvent like DMSO and then dilute with the aqueous buffer.	

Stability and Storage

Proper storage and handling are crucial to maintain the integrity and reactivity of **15-azido-pentadecanoic acid**.

Solid Form: When stored as a solid, **15-azido-pentadecanoic acid** should be kept at 4°C and protected from light.^{[2][3]}

In Solution: Stock solutions of **15-azido-pentadecanoic acid** in DMSO can be stored for extended periods under the following conditions:

- -80°C: Up to 6 months, protected from light.^{[2][3]}
- -20°C: Up to 1 month, protected from light.^{[2][3]}

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.

General Stability Considerations: As a long-chain alkyl azide, **15-azido-pentadecanoic acid** is considered relatively stable. However, like all azides, it should be handled with care. Avoid contact with strong acids, which can lead to the formation of volatile and explosive hydrazoic acid. Also, avoid contact with strong reducing agents that can reduce the azide group.

Experimental Protocols

15-Azido-pentadecanoic acid is primarily utilized as a metabolic label to study protein palmitoylation. The following is a generalized protocol for its use in cell culture.

Protocol: Metabolic Labeling of Cultured Mammalian Cells

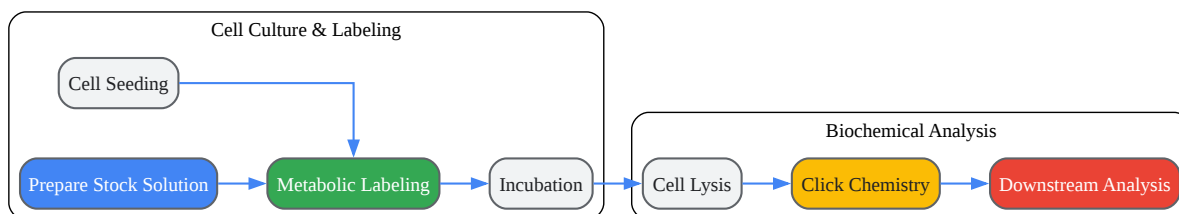
- **Preparation of Stock Solution:** Prepare a 100 mM stock solution of **15-azido-pentadecanoic acid** in anhydrous DMSO.
- **Cell Culture:** Plate mammalian cells at an appropriate density and allow them to adhere overnight.
- **Metabolic Labeling:** The following day, replace the growth medium with fresh medium containing the desired final concentration of **15-azido-pentadecanoic acid** (typically in the range of 10-100 µM). It is advisable to perform a dose-response experiment to determine the optimal concentration for your cell type and experimental goals.

- **Incubation:** Incubate the cells for the desired period (typically 4-24 hours) to allow for the metabolic incorporation of the fatty acid analog into cellular proteins.
- **Cell Lysis:** After incubation, wash the cells with ice-cold PBS to remove excess labeling reagent. Lyse the cells using a suitable lysis buffer containing protease inhibitors.
- **Click Chemistry Reaction:** The azide-labeled proteins in the cell lysate are now ready for bioorthogonal ligation to a reporter molecule (e.g., a fluorescent dye or biotin) that contains a terminal alkyne. This is typically achieved through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction.
- **Downstream Analysis:** Following the click chemistry reaction, the labeled proteins can be visualized by in-gel fluorescence scanning, enriched using streptavidin beads (if biotinylated), and identified by mass spectrometry.

Signaling Pathways and Logical Relationships

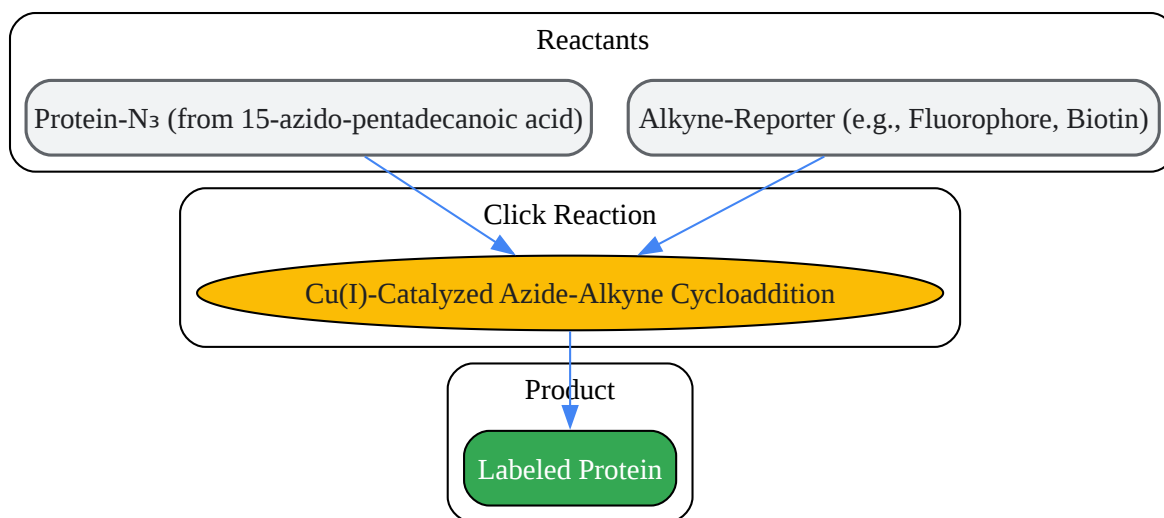
As of the current literature, there are no specific signaling pathways that are directly modulated by **15-azido-pentadecanoic acid** itself. Its primary role is that of a passive metabolic probe that, once incorporated, allows for the study of the roles of lipid-modified proteins in various signaling cascades.

Below are diagrams illustrating the experimental workflow and the chemical reactions involved.



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A generalized workflow for metabolic labeling experiments.



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The principle of the click chemistry reaction for labeling.

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References

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